comparative spectroscopic analysis of 2-(3-Chloro-2-methylanilino)acetohydrazide

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Compound of Interest	
Compound Name:	*2-(3-Chloro-2-methylanilino)acetohydrazide*
CAS No.:	*98950-37-9*
Cat. No.:	*B1349461*

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Comparative Spectroscopic Analysis Guide: **2-(3-Chloro-2-methylanilino)acetohydrazide**

Executive Summary & Strategic Importance

2-(3-Chloro-2-methylanilino)acetohydrazide is a critical pharmacophore intermediate, primarily utilized in the synthesis of heterocyclic bioactive agents (e.g., 1,3,4-oxadiazoles, Schiff bases) with antimicrobial and anticancer potential. Its structural integrity hinges on the precise installation of the hydrazide moiety (

) onto the sterically crowded 3-chloro-2-methylaniline scaffold.

This guide provides a rigorous spectroscopic framework to validate this compound. Unlike generic datasheets, we focus on comparative analysis against its ester precursor, Ethyl 2-(3-chloro-2-methylanilino)acetate. This "Precursor vs. Product" approach is the most reliable method to confirm successful hydrazinolysis in a drug development workflow.

Structural Logic & Synthesis Pathway

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The synthesis involves the nucleophilic substitution of the ethoxy group of the ester by hydrazine hydrate. Understanding this transformation is key to interpreting the spectroscopic data.

Reaction Scheme:

- Starting Material: 3-Chloro-2-methylaniline + Ethyl chloroacetate

  Ester Intermediate.

- Target Product: Ester Intermediate +

  2-(3-Chloro-2-methylanilino)acetohydrazide.

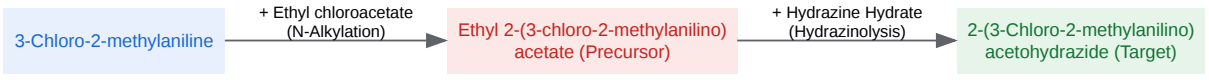

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Figure 1: Synthetic pathway highlighting the critical transformation from ester to hydrazide.

Comparative Spectroscopic Profiling

The following data tables contrast the Target Hydrazide with its Ester Precursor. This comparison serves as the primary quality control (QC) checkpoint.

A. Proton NMR (NMR) Diagnostics

Solvent: DMSO-

, 400 MHz

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Feature	Ester Precursor (Alternative)	Target Hydrazide (Product)	Diagnostic Shift ( )
Terminal Group	Ethoxy ( )	Hydrazide ( )	CRITICAL QC POINT
Methyl (Ethyl)	(t, 3H)	Absent	Disappearance confirms conversion.
Methylene (Ethyl)	(q, 2H)	Absent	Disappearance confirms conversion.
Hydrazide NH	Absent	(s, 1H)	New downfield singlet (Amide).
Amino NH	Absent	(br s, 2H)	New broad signal (exchangeable).
Linker ( )	(s, 2H)	(s, 2H)	Slight upfield shift due to amide resonance.
Ar-Methyl	(s, 3H)	(s, 3H)	Remains constant (Internal Standard).
Aniline NH	(t/br)	(t/br)	Variable; depends on concentration.

B. Infrared (FT-IR) Spectroscopy

Medium: KBr Pellet

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Vibration Mode	Ester Precursor ( )	Target Hydrazide ( )	Mechanistic Insight
	(Ester)	(Amide I)	Key Indicator: Carbonyl shift to lower frequency due to resonance with nitrogen lone pair.
	(Single band)	(Multiple)	Appearance of doublet/multiplet for vs single Ar-NH.
vs	(Strong)	Weak/Absent in this region	Loss of strong Ester C-O stretch.

Detailed Experimental Protocols

These protocols are designed to be self-validating. If the "Checkpoints" fail, do not proceed to the next step.

Protocol 1: Synthesis of 2-(3-Chloro-2-methylanilino)acetohydrazide

- Dissolution: Dissolve 0.01 mol of Ethyl 2-(3-chloro-2-methylanilino)acetate in 30 mL of absolute ethanol.
- Addition: Add hydrazine hydrate (99%, 0.05 mol) dropwise with constant stirring. Excess hydrazine drives the equilibrium forward.
- Reflux: Heat the mixture at reflux ( ) for 4–6 hours.
  - Checkpoint: Monitor via TLC (Mobile phase: Methanol/Chloroform 1:9). The high-Rf ester spot should disappear; a lower-Rf hydrazide spot should appear.

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- Isolation: Concentrate the solvent to 1/3 volume under reduced pressure. Cool to overnight.
- Purification: Filter the solid precipitate. Wash with cold ethanol and recrystallize from ethanol/water.

Protocol 2: Spectroscopic Validation Workflow

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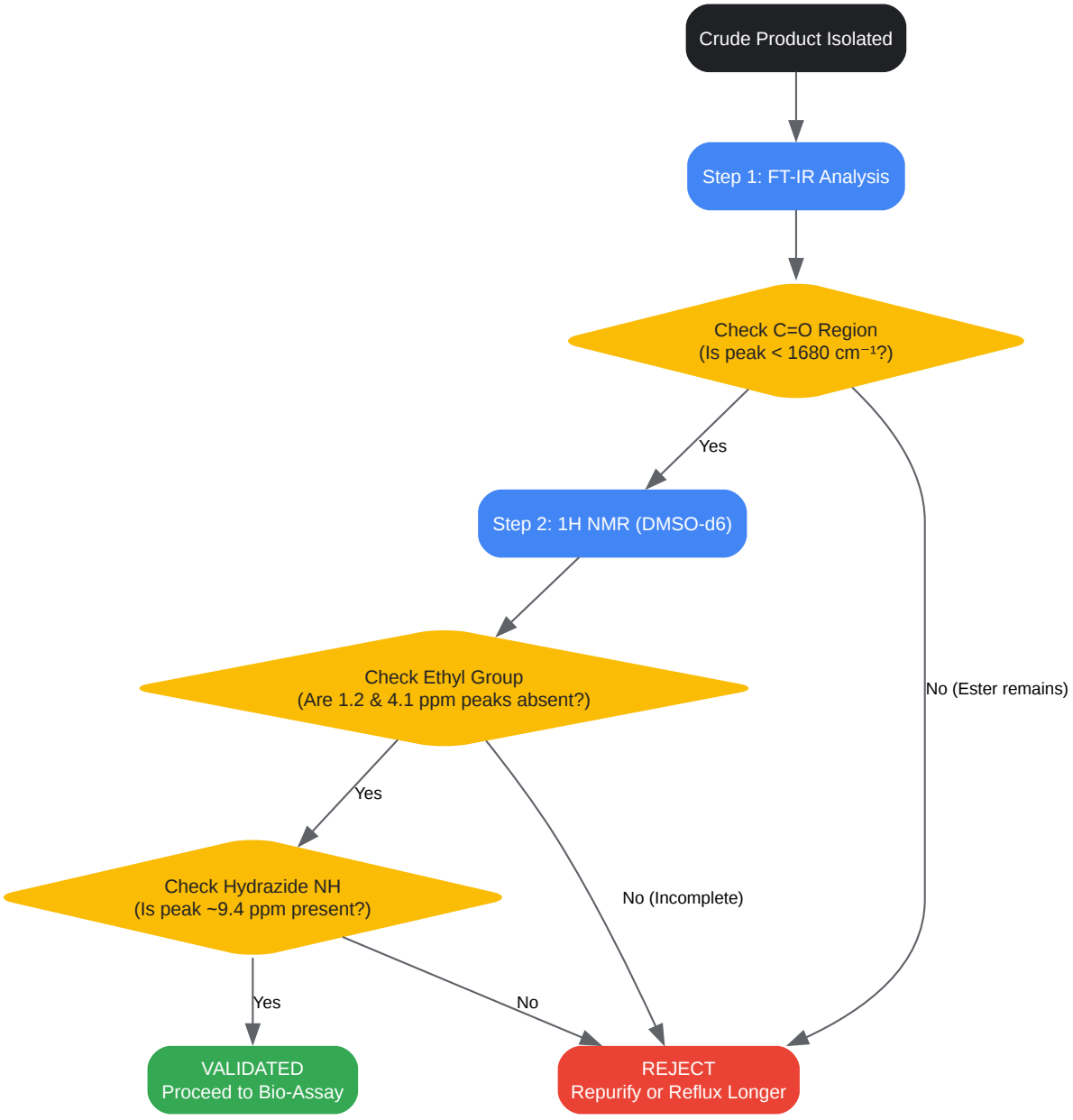

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Figure 2: Decision-matrix for product validation. Follow the diamond logic gates to ensure purity.

Expert Insights & Causality

Why the "3-Chloro-2-methyl" Substitution Matters: The presence of the methyl group at the ortho position (C2) and chlorine at the meta position (C3) creates a unique steric and electronic environment.

- Steric Hindrance: The C2-Methyl group exerts steric pressure on the aniline nitrogen. This often causes the aniline N-H signal to broaden or shift upfield compared to unsubstituted aniline derivatives.
- Electronic Effect: The C3-Chlorine is electron-withdrawing. This reduces the electron density on the aromatic ring, slightly deshielding the aromatic protons (shifting them downfield to ~6.8–7.2 ppm) compared to a non-chlorinated analog.

Common Pitfall: Water Contamination Hydrazides are hygroscopic. A broad peak at

ppm in DMSO-

indicates water.

- Correction: Dry the sample in a vacuum desiccator over

  for 24 hours before analysis to distinguish the water peak from the

  hydrazide peak (which is also broad but typically appears at

  ppm).

References

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